

Technical Guide: Methyl Benzenesulfonate (CAS 80-18-2)

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Compound of Interest

Compound Name: *Methyl benzenesulfonate*

Cat. No.: B196065

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical and chemical properties, experimental protocols, and key applications of **Methyl benzenesulfonate** (CAS 80-18-2).

Compound Identification

Methyl benzenesulfonate is an organic compound, specifically the methyl ester of benzenesulfonic acid.^{[1][2]} It is primarily utilized as a reagent in organic synthesis, particularly as a methylating agent for various chemical intermediates.^{[1][3]} It is recognized for its role in the production of pharmaceuticals and dyes.^{[4][5]}

Identifier	Value
CAS Number	80-18-2 [1] [2] [4] [6] [7]
Chemical Name	Methyl benzenesulfonate [1] [2] [7]
Synonyms	Benzenesulfonic acid methyl ester, Methyl besylate, BSM [1] [3] [4]
Molecular Formula	C ₇ H ₈ O ₃ S [1] [2] [7]
Molecular Weight	172.20 g/mol [8]
SMILES	COS(=O)(=O)c1ccccc1 [1]
InChI Key	CZXGXYBOQYQXQD-UHFFFAOYSA-N [1]

Physical and Chemical Properties

The physical and chemical data for **Methyl benzenesulfonate** are summarized below. These properties are crucial for its handling, storage, and application in experimental settings.

Table 2.1: Physical Properties

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[1] [2] [4]
Odor	Sweet, aromatic, penetrating	[1] [9]
Melting Point	-4 °C	[4] [10] [11]
Boiling Point	~280 °C (at 760 mmHg)	[12]
147-150 °C (at 13 mmHg)	[10] [11]	
Density	~1.27 - 1.3 g/mL	[4] [9] [10]
Refractive Index	~1.514 - 1.518 (at 20°C)	[6] [10] [11] [13]
Flash Point	143 °C	[7] [10] [11]

Table 2.2: Solubility and Stability

Property	Description	Source(s)
Solubility in Water	Insoluble / Immiscible	[4][9][10][12]
Solubility in Organic Solvents	Soluble/miscible in ethanol, ether, chloroform, methanol	[4][5][10]
Stability	Stable under normal temperatures and pressures	[7]
Incompatibilities	Strong oxidizing agents, strong acids, strong bases	[5][7]
Storage	Store in a cool, dry, well-ventilated area away from moisture. Recommended storage at 2-8°C.	[4][6][8]

Experimental Protocols

Detailed methodologies for the determination of key physical properties and purity are outlined below.

Protocol for Boiling Point Determination (Capillary Method)

This method determines the boiling point of a liquid by observing the temperature at which its vapor pressure equals the atmospheric pressure.[14][15][16]

Apparatus:

- Thiele tube or oil bath
- Thermometer (appropriate range)
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)

- Heat source (e.g., Bunsen burner or hot plate)
- Liquid paraffin or heating oil
- Stand and clamps

Procedure:

- Sample Preparation: Place a few milliliters of **Methyl benzenesulfonate** into the small test tube.[15][16]
- Capillary Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid and the sealed end pointing upwards.[14][16]
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[14]
- Heating: Immerse the assembly in a Thiele tube or oil bath. Heat the apparatus slowly and uniformly.[14][17]
- Observation: As the liquid heats, air trapped in the capillary tube will slowly exit. Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary's open end.[14][17]
- Temperature Reading: Note the temperature at which this rapid stream of bubbles is observed. This is the boiling point of the liquid. For higher accuracy, remove the heat source and note the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[14]

Protocol for Purity Assessment by Gas Chromatography (GC)

Gas chromatography is a standard technique used to separate and analyze volatile compounds, providing a quantitative assessment of a sample's purity.[18][19][20]

Apparatus:

- Gas Chromatograph (GC) system with a Flame Ionization Detector (FID)
- Appropriate capillary column (e.g., DB-624 or similar polarity)
- Inert carrier gas (e.g., Nitrogen, Helium)[19][20]
- Volumetric flasks and syringes
- Suitable solvent (e.g., Methanol)

Procedure:

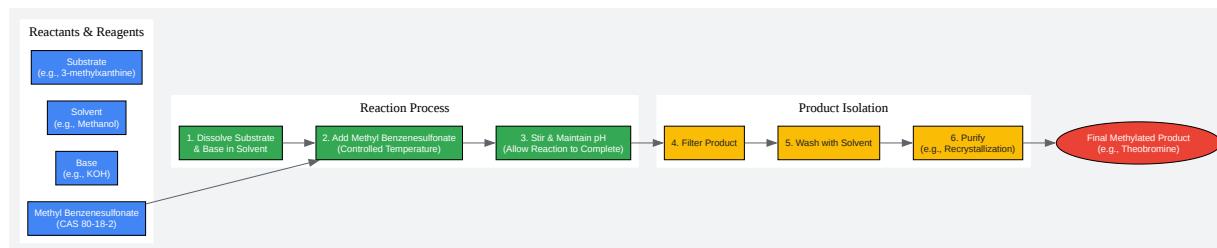
- Sample Preparation: Prepare a dilute solution of **Methyl benzenesulfonate** in a suitable solvent (e.g., methanol). The concentration should be within the linear range of the detector.
- Instrument Setup:
 - Set the injector and detector temperatures (e.g., 180°C and 200°C, respectively).
 - Program the column oven temperature. An example program could be an initial temperature of 150°C held for a set time, followed by a temperature ramp.
 - Set the carrier gas flow rate and the split ratio (e.g., 1:50).
- Injection: Inject a small, precise volume (e.g., 0.5-1.0 μ L) of the prepared sample into the GC inlet.
- Data Acquisition: A chromatogram is generated, displaying peaks corresponding to the different components of the sample as they elute from the column. The time taken for a component to elute is its retention time.[19]
- Purity Calculation: The purity is determined by the area normalization method. The area under each peak is integrated. The percent purity of **Methyl benzenesulfonate** is calculated by dividing its peak area by the total area of all peaks (excluding the solvent peak) and multiplying by 100.[18]
 - $$\% \text{ Purity} = (\text{Area}_{\text{Methyl benzenesulfonate}} / \text{Total}_{\text{Peak Area}}) * 100$$

Logical and Experimental Workflows

Visualizations of key processes involving **Methyl benzenesulfonate** are provided below using the DOT language.

Workflow for Use as a Methylating Agent

Methyl benzenesulfonate is an effective methylating agent used in the synthesis of various organic intermediates, such as in the preparation of theobromine from 3-methylxanthine.[21] [22]

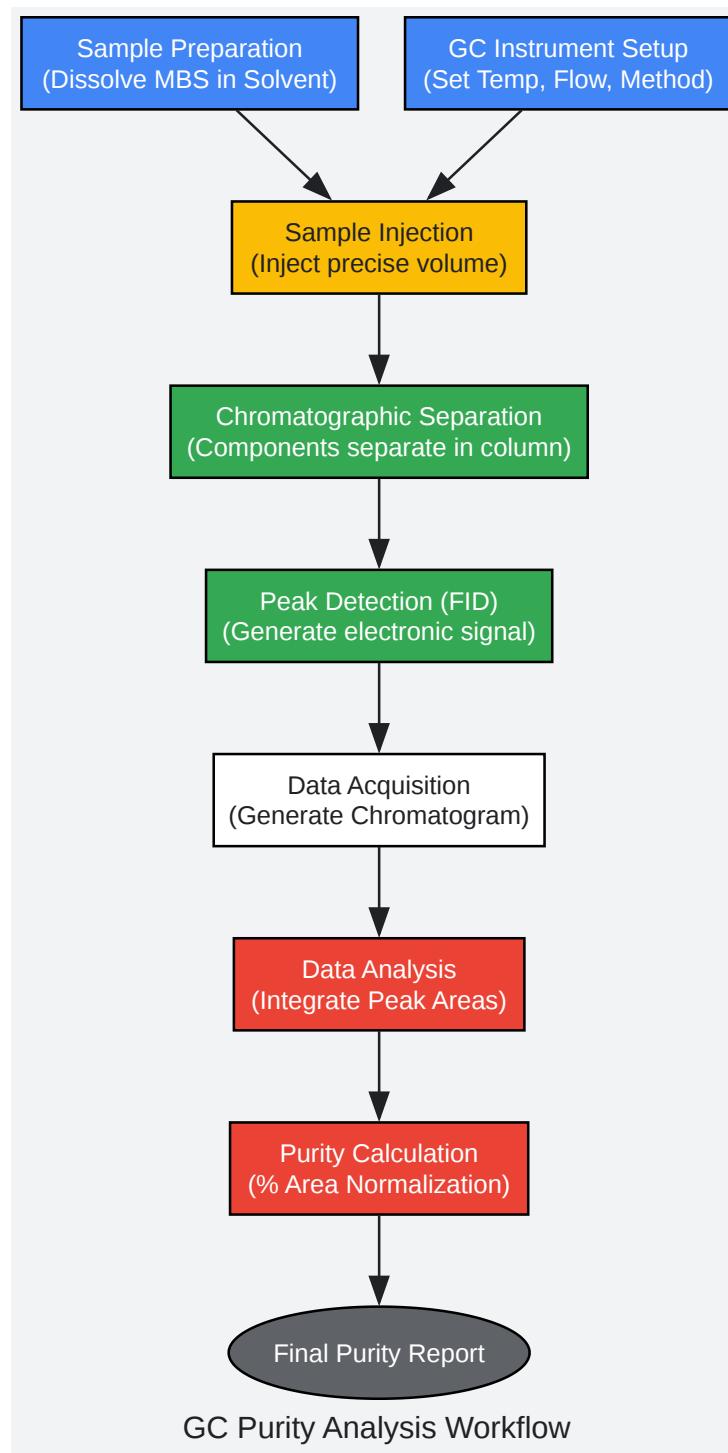


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Workflow for a typical methylation reaction.

Experimental Workflow for Purity Analysis via GC

This diagram illustrates the logical steps involved in determining the purity of a **Methyl benzenesulfonate** sample using Gas Chromatography.



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Logical workflow for GC purity analysis.

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